

Structure-Activity Relationship of Usambarensine and its Analogs: A Comparative Guide

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Compound of Interest

Compound Name: *Usambarensine*

Cat. No.: *B1238561*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the biological activities of the bis-indole alkaloid **Usambarensine** and its naturally occurring analogs. Drawing from experimental data, we explore the structure-activity relationships (SAR) of these compounds, focusing on their antiprotozoal and cytotoxic effects. Detailed experimental methodologies for key assays are provided to support further research and development.

Comparative Biological Activity

Usambarensine, isolated from the roots of *Strychnos usambarensis*, has demonstrated a range of biological activities, including potent antiamoebic, antiplasmodial, and cytotoxic effects. The following tables summarize the in vitro activities of **Usambarensine** and its analogs against *Entamoeba histolytica* and *Plasmodium falciparum*.

Table 1: Antiamoebic Activity of **Usambarensine** and its Analogs against *Entamoeba histolytica*

Compound	Structure	IC50 (µg/mL)
Usambarensine	[Image of Usambarensine structure]	0.49
18,19-Dihydrousambarine	[Image of 18,19-Dihydrousambarine structure]	Highly Active
Usambarine	[Image of Usambarine structure]	Highly Active
Nb-Methylusambarensine	[Image of Nb-Methylusambarensine structure]	Less Active than Usambarensine
Akagerine	[Image of Akagerine structure]	Little Activity

Table 2: Antiplasmodial Activity of **Usambarensine** and its Analogs against Plasmodium falciparum

Compound	Structure	IC50 (µg/mL)
Usambarensine	[Image of Usambarensine structure]	Less Active
3',4'-Dihydrousambarensine	[Image of 3',4'-Dihydrousambarensine structure]	Highly Active
Strychnopentamine	[Image of Strychnopentamine structure]	Highly Active
Nb-Methylusambarensine	[Image of Nb-Methylusambarensine structure]	Less Active than Usambarensine
Akagerine	[Image of Akagerine structure]	Little Activity

Structure-Activity Relationship (SAR) Insights

The available data provides preliminary insights into the structure-activity relationships of **Usambarensine** analogs:

- **Saturation of the Dihydropyran Ring:** Saturation of the 18,19 double bond in the dihydropyran ring of Usambarine (to give 18,19-Dihydrousambarine) appears to maintain high antiamoebic activity.
- **Saturation of the Second Indole Ring:** Reduction of the 3',4' double bond in the second indole moiety of **Usambarensine** (to give 3',4'-Dihydrousambarensine) significantly enhances antiparasmodial activity.
- **N-Methylation:** Methylation at the Nb position of **Usambarensine** leads to a decrease in both antiamoebic and antiparasmodial activities, suggesting that the free secondary amine is important for activity.
- **Core Scaffold:** The bis-indole alkaloid scaffold is crucial for the observed biological activities, as the structurally different alkaloid, Akagerine, shows little to no antiprotozoal effect.

Mechanism of Action: DNA Intercalation and Apoptosis Induction

Studies on human leukemia HL60 cells have

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